sample preparation techniques for trace analysis of nitroso-piperazinecarboxamidine

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Compound of Interest

Compound Name:	*4-Nitroso-1-piperazinecarboxamidine*
CAS No.:	*85063-95-2*
Cat. No.:	*B12707054*

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Executive Summary & Regulatory Context

The detection of N-nitroso-piperazinecarboxamidine represents a distinct challenge in the landscape of Nitrosamine Drug Substance Related Impurities (NDSRIs). Unlike small, volatile nitrosamines (e.g., NDMA), this analyte contains a carboxamidine (guanidine) moiety, conferring high polarity and strong basicity (pKa ~12–13).

Regulatory bodies (FDA, EMA) enforce strict Acceptable Intake (AI) limits, often requiring Limits of Quantitation (LOQ) in the low ppb range (e.g., <30 ppb relative to API). Traditional Liquid-Liquid Extraction (LLE) using dichloromethane is unsuitable here due to the analyte's ionic character at neutral pH.

This guide details two field-proven protocols:

- Direct Dilution (HILIC-MS/MS): For low-complexity matrices.
- Mixed-Mode Cation Exchange (MCX) SPE: For complex formulations requiring enrichment and matrix elimination.

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Chemical Logic & Critical Control Points

The Physicochemical Challenge

- Target: N-Nitroso-piperazinecarboxamidine.
- Structural Insight: The piperazine ring is nitrosated, but the attached carboxamidine group remains protonated (

) under standard extraction conditions.
- Consequence: The molecule acts as a permanent cation in acidic/neutral aqueous solutions. It will not partition into non-polar organic solvents (Hexane/DCM).

Artifact Prevention (The "Self-Validating" Step)

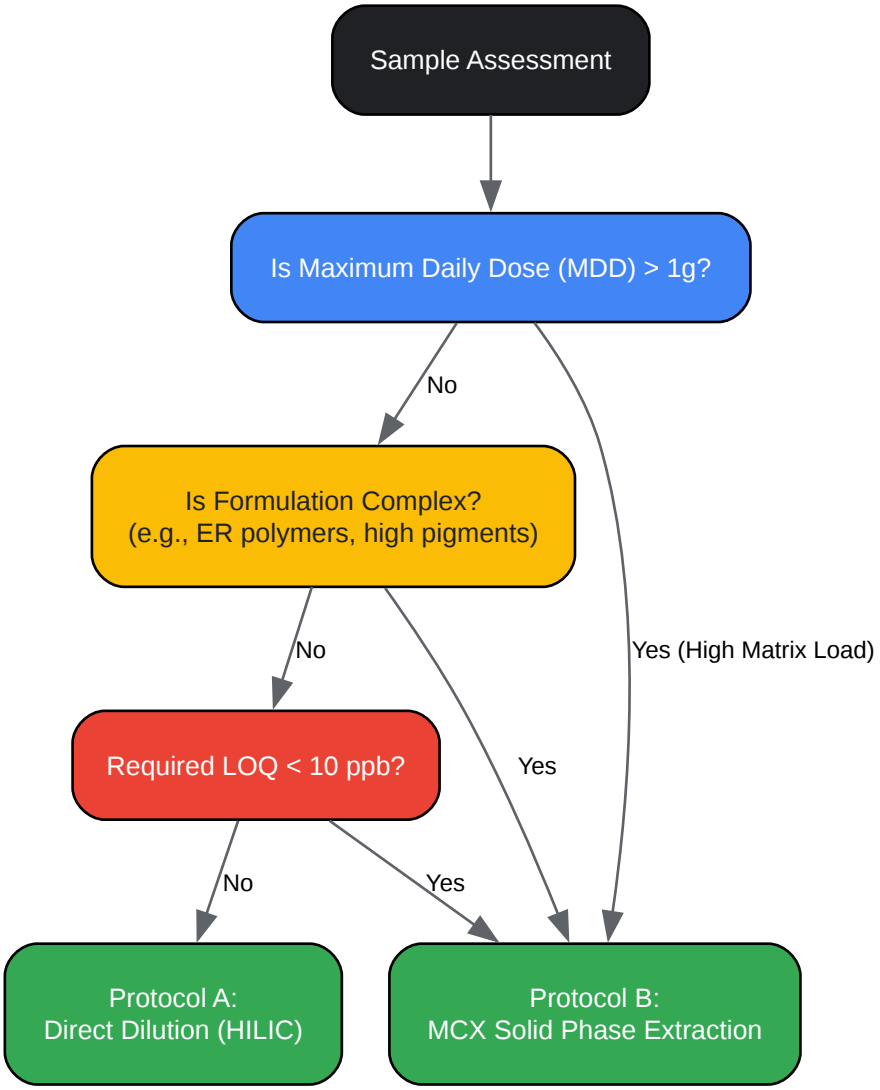
- Risk:In-situ nitrosation. If the sample contains residual nitrite (from excipients) and the API (secondary amine), the acidic extraction environment can artificially generate the nitrosamine during preparation, leading to false positives.
- Control:Sulfamic Acid must be added to the diluent before the sample is introduced. It acts as a nitrite scavenger, reacting rapidly with nitrite to form nitrogen gas (

).

Decision Matrix: Selecting the Right Workflow

The following decision tree illustrates the logic for selecting between Direct Injection and Solid Phase Extraction (SPE).

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Figure 1: Workflow selection based on dose, matrix complexity, and sensitivity requirements.

Protocol A: Direct Dilution (HILIC-MS/MS)

Best for: Soluble APIs, low-dose formulations, and screening.

Principle: Uses Hydrophilic Interaction Liquid Chromatography (HILIC) to retain the polar analyte without extraction.

Reagents:

- Diluent: 90:10 Acetonitrile:Water (v/v) containing 0.1% Formic Acid + 50 mM Sulfamic Acid.

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- Internal Standard (ISTD): N-nitroso-piperazinecarboxamidine-d4 (or similar deuterated analog).

Procedure:

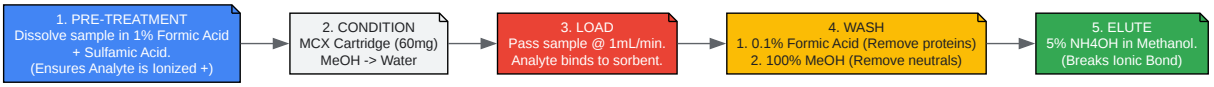
- Weigh: Transfer 100 mg of powdered drug product into a 15 mL centrifuge tube.
- Inhibit: Add 5.0 mL of Diluent immediately. Vortex for 1 min to scavenge nitrites.
- Extract: Sonicate for 20 minutes (maintain temp < 30°C to prevent degradation).
- Clarify: Centrifuge at 4500 rpm for 10 minutes.
- Filter: Filter supernatant through a 0.2 µm PTFE or Nylon filter into an HPLC vial.
- Analyze: Inject onto HILIC-MS/MS.

Protocol B: Mixed-Mode Cation Exchange (MCX) SPE

Best for: High-dose drugs, extended-release tablets, and trace-level quantitation.

Principle: The "Catch and Release" mechanism. The analyte is positively charged (basic). It binds to the MCX sorbent via ionic interaction while neutral interferences are washed away. Elution occurs by neutralizing the sorbent or using high ionic strength ammonia.

The SPE Workflow



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Figure 2: MCX Extraction logic designed to isolate basic guanidine-type nitrosamines.

Detailed Steps

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- Sample Solubilization:
  - Weigh sample equivalent to 200 mg API.
  - Dissolve in 10 mL of 0.1% Formic Acid (aq) containing 50 mM Sulfamic Acid.
  - Why: Acidic pH ensures the guanidine group is fully protonated (

    charge) for binding. Sulfamic acid prevents artifacts.
  - Centrifuge to remove insoluble excipients.
- SPE Cartridge: Polymeric Strong Cation Exchange (e.g., Oasis MCX or Strata-X-C), 60 mg / 3 cc.
- Conditioning: 2 mL Methanol followed by 2 mL Water.
- Loading: Load the supernatant from Step 1. Flow rate < 1 mL/min.
- Washing (Critical):
  - Wash 1: 2 mL 0.1% Formic Acid (removes hydrophilic neutrals/acids).
  - Wash 2:[1] 2 mL 100% Methanol (removes hydrophobic neutrals).
  - Note: The analyte remains bound by ionic forces during the methanol wash.
- Elution:
  - Elute with 2 x 1 mL of 5% Ammonium Hydroxide in Methanol.
  - Mechanism:[2] The ammonia neutralizes the sulfonic acid groups on the sorbent (or deprotonates the analyte, though guanidines are very basic), disrupting the ionic bond.
- Reconstitution:
  - Evaporate eluate to dryness under

    at 35°C.

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- Reconstitute in 1.0 mL of Mobile Phase A/B (90:10).

Instrumental Analysis (LC-MS/MS)

Due to the polarity of the analyte, standard C18 chromatography often yields poor retention (elution in void volume). HILIC or Fluorophenyl columns are recommended.

Parameter	Condition
Column	HILIC (e.g., Waters BEH Amide) or F5 (Pentafluorophenyl)
Dimensions	100 x 2.1 mm, 1.7 µm
Mobile Phase A	10 mM Ammonium Formate in Water (pH 3.0)
Mobile Phase B	Acetonitrile
Gradient	95% B (0-1 min) 60% B (5 min) 95% B (7 min)
Flow Rate	0.4 mL/min
Ionization	ESI Positive (+)
MRM Transition	Quant: [M+H]+ [Fragment]+ (Determine experimentally, likely loss of NO or guanidine fragment)

Validation Criteria (Self-Check)

To ensure the method is trustworthy (E-E-A-T), the following criteria must be met during validation:

- Recovery: 80% – 120% at the LOQ level.
  - Troubleshooting: If recovery is low in SPE, ensure the Elution solvent is basic enough (pH > 11).

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- Linearity:

  over the range of 10% to 150% of the specification limit.

- Artifact Check: Prepare a "blank" sample containing only the API and Nitrite (spiked) without the nitrosamine. If a peak appears, the Sulfamic Acid step is insufficient.

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